

A Researcher's Guide to Isotopic Enrichment Verification of L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$

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Compound of Interest

Compound Name: L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$

Cat. No.: B12060393

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For researchers in drug development and the broader scientific community, the isotopic purity of stable isotope-labeled compounds is paramount for the accuracy and reliability of experimental results. This guide provides a comparative analysis of commercially available L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$, offering insights into its isotopic enrichment verification through established analytical techniques.

Comparative Analysis of L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$ and Alternatives

The selection of an appropriate isotopically labeled L-Asparagine depends on the specific experimental needs. L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$ is a powerful tool for metabolic flux analysis and quantitative proteomics, offering distinct mass shifts that are readily detectable by mass spectrometry.^{[1][2]} Alternatives include deuterated and ^{15}N -labeled variants, each with unique applications.

Table 1: Comparison of L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$ from Various Suppliers

Supplier	Product Name	Catalog Number	Isotopic Enrichment (^{13}C)	Isotopic Enrichment (^{15}N)	Chemical Purity
Sigma-Aldrich	L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$	641952	≥ 99 atom %	≥ 98 atom %	$\geq 95\%$ (CP)[3]
Cambridge Isotope Laboratories	L-Asparagine-H ₂ O ($^{13}\text{C}_4$, 99%; $^{15}\text{N}_2$, 99%)	CNLM-3819-H	99%	99%	98%[4][5]
MedchemExpress	L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$	HY-N0667S7	Not Specified	Not Specified	Not Specified[1]

Table 2: Comparison of Alternative Isotopically Labeled L-Asparagine

Product Name	Labeling	Key Applications
L-Asparagine- $^{15}\text{N}_2$	Two ^{15}N atoms	Protein quantification and structural NMR studies.[6][7]
L-Asparagine- d_3	Three deuterium atoms	Tracer for metabolic studies, internal standard for mass spectrometry.[8][9]

Experimental Protocols for Isotopic Enrichment Verification

The primary techniques for verifying the isotopic enrichment of L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$ are Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. These methods provide quantitative data on the level and position of isotopic labeling.

Mass Spectrometry (MS) for Isotopic Purity

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is a highly sensitive method for determining the isotopic distribution of labeled compounds.

Experimental Protocol:

- Sample Preparation:
 - Prepare a stock solution of L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$ in a suitable solvent (e.g., 0.1 N HCl).
 - Perform serial dilutions to a final concentration suitable for LC-MS/MS analysis (e.g., 1 $\mu\text{g/mL}$).
- Chromatographic Separation:
 - Utilize a C18 reverse-phase column for chromatographic separation.
 - Employ a gradient elution with mobile phases consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometric Analysis:
 - Perform analysis using positive-ion electrospray ionization (ESI) in Selected Reaction Monitoring (SRM) mode.
 - Monitor the transition of the precursor ion $(\text{M}+\text{H})^+$ to a specific product ion. For L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$, the expected mass shift is +6 amu compared to the unlabeled compound.
 - Acquire data across the entire isotopic cluster to determine the relative abundance of each isotopologue.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Positional Verification

Quantitative NMR (qNMR) provides detailed information about the specific positions of the isotopic labels within the molecule.

Experimental Protocol:

- Sample Preparation:
 - Dissolve a precisely weighed amount of L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$ in a deuterated solvent (e.g., D_2O with a known internal standard).
- ^1H NMR Analysis:
 - Acquire a ^1H NMR spectrum to confirm the chemical identity and purity.
 - The presence of ^{13}C satellites flanking the proton signals can provide an initial indication of ^{13}C enrichment.
- ^{13}C NMR Analysis:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - The spectrum will show signals only for the ^{13}C -labeled carbon atoms, confirming their presence and providing information about their chemical environment. The absence of signals at the chemical shifts corresponding to natural abundance ^{12}C confirms high enrichment.
- ^{15}N NMR Analysis:
 - If required, ^{15}N NMR can directly detect the ^{15}N nuclei, though it is less common due to lower sensitivity. Heteronuclear correlation experiments like ^1H - ^{15}N HSQC are more frequently used in the context of labeled proteins.

Workflow for Isotopic Enrichment Verification

The following diagram illustrates a typical workflow for the verification of isotopic enrichment in L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$.

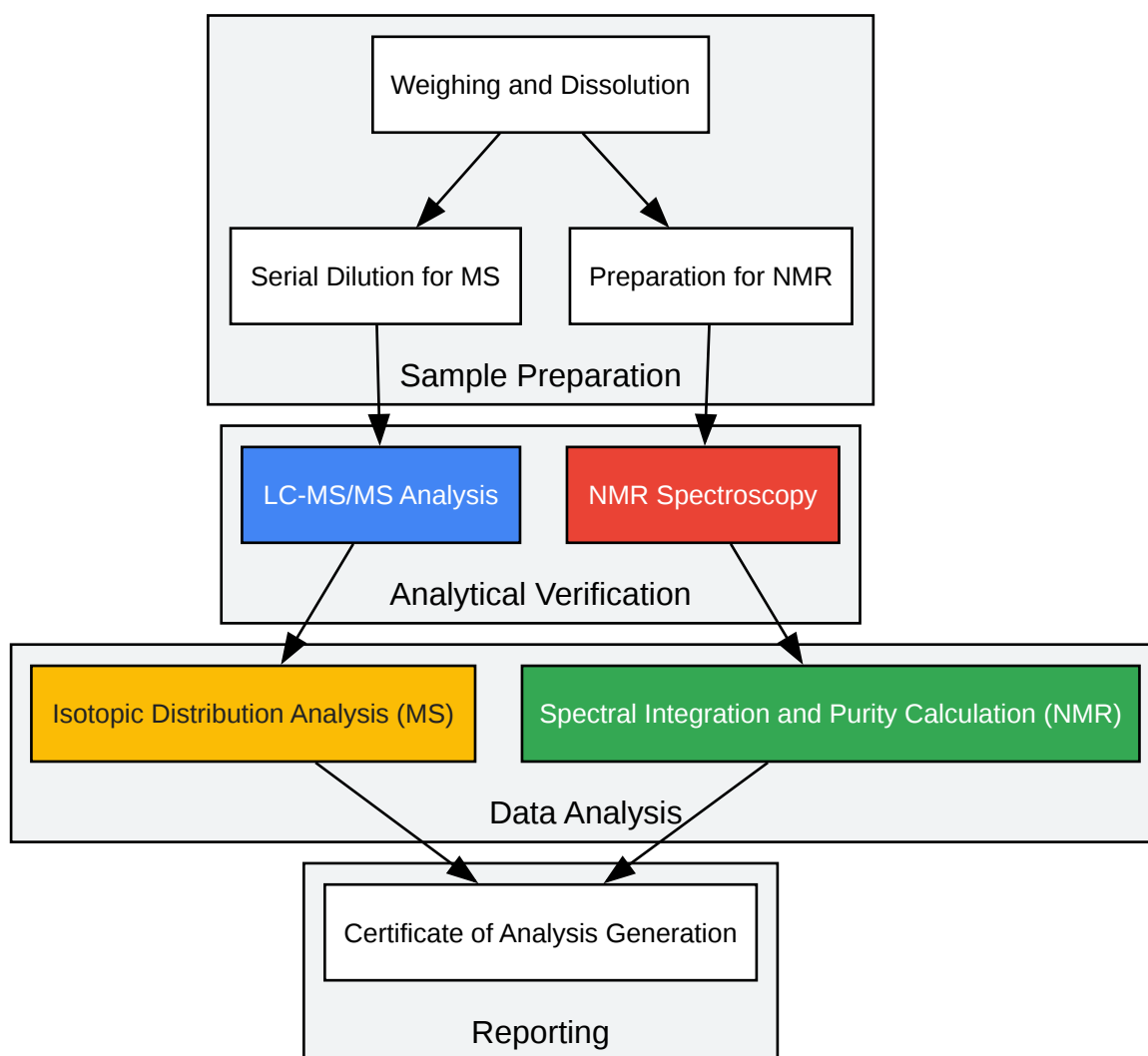


Figure 1. Isotopic Enrichment Verification Workflow

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Caption: Workflow for verifying the isotopic enrichment of L-Asparagine- $^{13}\text{C}_4,^{15}\text{N}_2$.

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